

1-Tetradecene: A Comprehensive Health and Safety Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tetradecene

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical health and safety data for **1-Tetradecene**, an alpha-olefin utilized in various industrial and research applications. The following sections detail its physicochemical properties, toxicological profile, and ecological impact, supported by experimental methodologies. A logical workflow for handling spills is also presented.

Core Health and Safety Data

The following tables summarize the key quantitative health and safety data for **1-Tetradecene**.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₈	[1][2]
Molecular Weight	196.38 g/mol	[1][2]
Appearance	Colorless liquid	[2][3][4]
Odor	Mild, pleasant	[2]
Boiling Point	251.1 °C (484 °F) at 760 mmHg	[1]
Melting Point	-12.9 °C (8.8 °F)	[1]
Flash Point	110 °C (230 °F)	[1][5]
Autoignition Temperature	235 °C (455 °F)	[1][5][6]
Specific Gravity	0.771 at 20 °C (68 °F)	[1]
Vapor Pressure	4.55 mmHg at 104.4 °C (220 °F)	[1]
Solubility	Insoluble in water. Soluble in ethanol, ether, and benzene.	[2]

Toxicological Data

Test	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	> 5,000 mg/kg	[7]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	> 2,475 mg/m ³ (4 hours)	[2]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	> 10,000 mg/kg	
Skin Corrosion/Irritation	Rabbit	Dermal	No skin irritation	
Serious Eye Damage/Irritation	Rabbit	Ocular	No eye irritation	
Skin Sensitization	Guinea pig	Dermal	Not a sensitizer	
Germ Cell Mutagenicity	S. typhimurium	Ames test	Negative	[8]
Carcinogenicity	-	-	Not classified as a carcinogen by IARC, NTP, or OSHA.	[8]
Aspiration Hazard	Human	Ingestion	May be fatal if swallowed and enters airways.	[3][9]

Ecological Data

Test	Species	Duration	Value	Reference
Acute Toxicity to Fish (LC50)	Oncorhynchus mykiss (Rainbow Trout)	96 hours	> 1,000 mg/L	[10]
Acute Toxicity to Daphnia (EC50)	Daphnia magna (Water Flea)	48 hours	> 1,000 mg/L	[7]
Toxicity to Algae (EL50)	Selenastrum capricornutum	96 hours	> 1,000 mg/L	[7][10]
Biodegradability	-	-	Readily biodegradable.	[7][10]
Bioaccumulation	-	-	Bioaccumulation may occur in aquatic organisms.	[4]

Experimental Protocols

The toxicological and ecological data presented above are primarily derived from standardized test guidelines established by the Organisation for Economic Co-operation and Development (OECD). The following are detailed methodologies for the key experiments cited.

Acute Oral Toxicity (OECD Test Guideline 420: Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance.[11]

- **Principle:** The test involves administering the substance in a single dose to a group of animals of a single sex (typically female rats) in a stepwise manner using fixed doses (5, 50, 300, 2000, or 5000 mg/kg).[9] The endpoint is the observation of clear signs of toxicity at a particular dose level, rather than mortality.[11]
- **Animal Selection and Preparation:** Healthy, young adult rodents (usually rats) are used.[9] The animals are acclimatized to laboratory conditions for at least five days prior to the test. [12] Food is withheld overnight before dosing.[9]

- **Sighting Study:** A preliminary sighting study is conducted with a single animal per dose step to determine the appropriate starting dose for the main study.[\[5\]](#)[\[11\]](#)
- **Main Study:** A group of five animals of one sex is used for each dose level investigated.[\[9\]](#) The substance is administered by gavage using a stomach tube or a suitable intubation cannula.[\[9\]](#)
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[\[9\]](#)[\[11\]](#) Key observation times are immediately after dosing and then periodically during the first 24 hours, and daily thereafter.[\[12\]](#)
- **Necropsy:** At the end of the observation period, all animals are subjected to a gross necropsy.

Acute Inhalation Toxicity (OECD Test Guideline 403)

This guideline is used to determine the health hazards associated with short-term exposure to a substance via inhalation.[\[1\]](#)[\[13\]](#)

- **Principle:** The test involves exposing animals (typically rats) to the test substance as a gas, vapor, or aerosol in a controlled atmosphere for a defined period (usually 4 hours).[\[1\]](#)[\[13\]](#) Two main protocols are described: a traditional LC50 protocol and a Concentration x Time (C x T) protocol.[\[1\]](#)[\[14\]](#)
- **Animal Selection:** Healthy young adult rodents are used.
- **Exposure Conditions:** Animals are exposed in dynamic inhalation exposure chambers that ensure a stable and uniform concentration of the test substance in the air.[\[13\]](#)
- **Concentration Levels:** In the traditional LC50 protocol, at least three concentrations are used, with the aim of determining the concentration that is lethal to 50% of the test animals. [\[1\]](#) The C x T protocol uses a series of concentrations over multiple time durations.[\[1\]](#)
- **Observation:** Animals are monitored for signs of toxicity during and after exposure for a period of at least 14 days.[\[1\]](#)[\[14\]](#) Body weight is measured before the test and at least weekly thereafter.

- Necropsy: A gross necropsy is performed on all animals at the end of the observation period.

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test assesses the potential of a substance to cause irritation or corrosion to the skin.[\[2\]](#)[\[3\]](#)[\[15\]](#)

- Principle: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm²) of an experimental animal (typically an albino rabbit).[\[16\]](#)[\[17\]](#) The untreated skin of the same animal serves as a control.[\[15\]](#)
- Animal Selection: Healthy young adult albino rabbits are used.
- Procedure: The test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a shaved patch of skin and covered with a gauze patch and non-irritating tape.[\[16\]](#) The exposure period is typically 4 hours.[\[16\]](#)[\[17\]](#)
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[15\]](#) The observation period may be extended up to 14 days to assess the reversibility of the effects.[\[16\]](#)
- Scoring: The severity of skin reactions is graded according to a numerical scoring system.

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This guideline evaluates the potential of a substance to cause irritation or corrosion to the eyes.[\[6\]](#)[\[18\]](#)[\[19\]](#)

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (usually an albino rabbit).[\[18\]](#)[\[19\]](#) The untreated eye serves as a control.[\[6\]](#)
- Animal Selection: Healthy young adult albino rabbits are used.

- Procedure: A single dose of the test substance is instilled into the eye. The use of topical anesthetics is recommended to minimize pain.[\[18\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application of the test substance.[\[18\]](#) The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
- Confirmation: If an irritant effect is observed in the initial test, the response may be confirmed in up to two additional animals.[\[18\]](#)

Fish, Acute Toxicity Test (OECD Test Guideline 203)

This test is designed to determine the acute lethal toxicity of a substance to fish.[\[20\]](#)[\[21\]](#)[\[22\]](#)

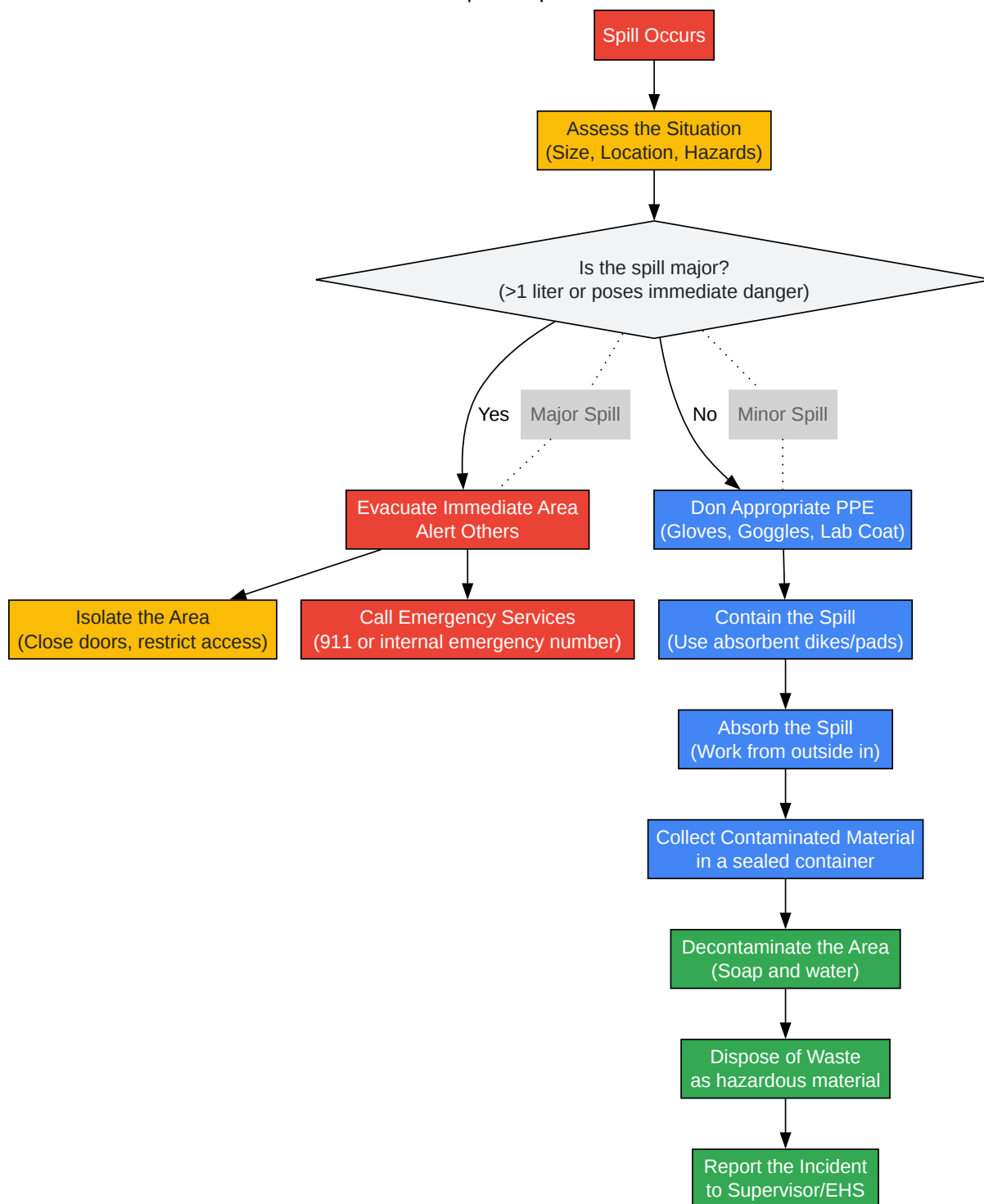
- Principle: Fish are exposed to the test substance in a static or semi-static system for a 96-hour period.[\[20\]](#)[\[23\]](#) Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration that kills 50% of the fish (LC50) is determined.[\[20\]](#)[\[23\]](#)
- Test Species: Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).[\[22\]](#)
- Procedure: A limit test is often performed first at a concentration of 100 mg/L.[\[24\]](#) If mortality occurs, a full dose-response test is conducted with at least five concentrations in a geometric series.[\[23\]](#)[\[24\]](#)
- Test Conditions: The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.
- Data Analysis: The LC50 values and their 95% confidence limits are calculated using appropriate statistical methods.[\[24\]](#)

Mandatory Visualization

1-Tetradecene Spill Response Workflow

The following diagram outlines the logical steps for responding to a **1-Tetradecene** spill in a laboratory setting.

1-Tetradecene Spill Response Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for responding to a **1-Tetradecene** spill.

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- To cite this document: BenchChem. [1-Tetradecene: A Comprehensive Health and Safety Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072687#1-tetradecene-health-and-safety-data-sheet>]

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